

An In-depth Technical Guide to 1,3-Dibromopentane: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromopentane

Cat. No.: B3190459

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This technical guide provides a comprehensive overview of the chemical properties, structure, and reactive characteristics of **1,3-dibromopentane**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical and Physical Properties

1,3-Dibromopentane is an organobromine compound with the chemical formula $C_5H_{10}Br_2$.^[1] It is a dense liquid at room temperature.^[2] The following table summarizes its key quantitative properties.

| Property | Value | Source(s) |
|------------------------------|-------------------------|-----------|
| Molecular Formula | C5H10Br2 | [1][2][3] |
| Molecular Weight | 229.94 g/mol | [1][2] |
| CAS Number | 42474-20-4 | [1][2][3] |
| Density | 1.668 g/cm ³ | [2] |
| Boiling Point | 193.4°C at 760mmHg | [2] |
| Melting Point | -28.63°C (estimate) | [2] |
| Flash Point | 68.6°C | [2] |
| Refractive Index | 1.5042 | [2] |
| Vapor Pressure | 0.648 mmHg at 25°C | [2] |
| LogP | 2.94490 | [2] |
| Hydrogen Bond Donor Count | 0 | [2] |
| Hydrogen Bond Acceptor Count | 0 | [2] |
| Rotatable Bond Count | 3 | [2] |

Chemical Structure and Identification

The structural identifiers for **1,3-dibromopentane** are crucial for its unambiguous identification in chemical databases and literature.

- IUPAC Name: **1,3-dibromopentane**
- Canonical SMILES: CCC(CBr)Br[2]
- InChI: InChI=1S/C5H10Br2/c1-2-5(7)3-4-6/h5H,2-4H2,1H3[1][3]
- InChIKey: SOZLNIPBRVQUOG-UHFFFAOYSA-N[1][3]

Experimental Protocols

While specific experimental protocols for **1,3-dibromopentane** are not extensively detailed in the provided search results, a common synthetic route can be inferred from the synthesis of analogous dibromoalkanes, such as the conversion of a diol to a dibromide using hydrobromic acid.

Synthesis of **1,3-Dibromopentane** from 1,3-Pentanediol

This procedure is adapted from a general method for the synthesis of dibromides from diols.

Materials:

- 1,3-pentanediol
- 48% aqueous hydrobromic acid (HBr)
- Concentrated sulfuric acid (H₂SO₄)
- Saturated sodium carbonate solution
- Anhydrous calcium chloride

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 1,3-pentanediol with an excess of 48% hydrobromic acid and a catalytic amount of concentrated sulfuric acid.
- Gently heat the mixture to reflux for several hours to ensure the complete conversion of the diol to the dibromide.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel. The lower organic layer containing the crude **1,3-dibromopentane** is collected.
- Wash the organic layer sequentially with water and a saturated sodium carbonate solution to neutralize any remaining acid.
- Dry the crude product over anhydrous calcium chloride.
- Purify the final product by distillation under reduced pressure.

Reactivity and Potential Applications

1,3-Dibromopentane, as a dihaloalkane, is a versatile reagent in organic synthesis. The two bromine atoms serve as leaving groups in nucleophilic substitution reactions, allowing for the introduction of various functional groups and the formation of carbon-carbon and carbon-heteroatom bonds. This reactivity makes it a useful building block for the synthesis of more complex molecules, including heterocyclic compounds and carbocyclic systems.

In the context of drug development, molecules like **1,3-dibromopentane** can be used as linkers or scaffolds to construct larger, more intricate molecular architectures with potential therapeutic applications.

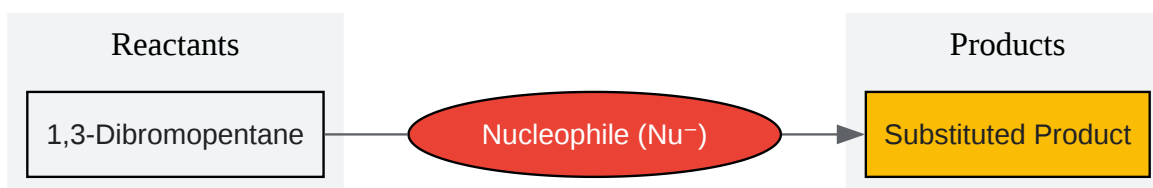
Below is a diagram illustrating the general synthesis of **1,3-dibromopentane** from 1,3-pentanediol.



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Synthesis of **1,3-Dibromopentane**

The following diagram illustrates a general nucleophilic substitution reaction involving **1,3-dibromopentane**, a fundamental transformation in organic synthesis.



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Nucleophilic Substitution of **1,3-Dibromopentane****Need Custom Synthesis?**

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com